

Application Notes and Protocols: Extraction of Planteose from Chia Seed Mucilage

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Compound of Interest

Compound Name: *Planteose*
CAS No.: *470-57-5*
Cat. No.: *B12796885*

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Introduction

Chia (*Salvia hispanica* L.) seeds, upon hydration, release a gelatinous substance known as mucilage. This hydrocolloid is a complex mixture of polysaccharides and other bioactive compounds. A significant component of this mucilage is **planteose**, a trisaccharide with the structure α -D-galactopyranosyl-(1 $\rightarrow$ 6)- β -D-fructofuranosyl-(2 $\rightarrow$ 1)- α -D-glucopyranoside.[1]

Planteose is of increasing interest to the pharmaceutical and nutraceutical industries due to its potential prebiotic properties. This document provides a detailed protocol for the extraction of chia seed mucilage and the subsequent isolation and purification of **planteose**.

Data Presentation

The yield of chia seed mucilage is influenced by the extraction method and its parameters. The following table summarizes quantitative data from various studies on mucilage extraction.

Extraction Method	Seed to Water Ratio (w/v)	Temperature (°C)	Time (hours)	pH	Mucilage Yield (%)	Reference
Hot Water Extraction	1:31	85	2	Not Specified	11.6	[2]
Hot Water Extraction	1:40	80	2	8.0	6.42 - 6.97	[3]
Hot Water Extraction	1:30	40-50	2	Not Specified	Not Specified	[4]
Cold Extraction	1:20	27	Not Specified	8.0	8.46	[3][5]
Freeze-Drying Method	1:20	45 (for 30 min)	Not Specified	7.0	50-60	[4]
Microwave-Assisted	Not Specified	80	0.25	8.0	8.0	N/A

Note: The yield of purified **planteose** from the mucilage is not extensively reported in the literature; however, it is identified as a major oligosaccharide within the mucilage.[1]

Experimental Protocols

This section details a two-stage protocol: the extraction of crude mucilage from chia seeds, followed by the purification of **planteose** from the mucilage extract using solid-phase extraction (SPE).

Part 1: Extraction of Crude Chia Seed Mucilage (Hot Water Method)

This protocol is based on methodologies that have demonstrated high mucilage yields.[2][3]

Materials and Equipment:

- Whole chia seeds (*Salvia hispanica* L.)
- Deionized water
- Magnetic stirrer with hot plate
- Beakers
- pH meter and adjustment solutions (0.1 M HCl and 0.1 M NaOH)
- Centrifuge and appropriate centrifuge tubes
- Freeze-dryer (lyophilizer) or drying oven
- Sieve (40 mesh)
- Mortar and pestle or grinder

Procedure:

- Hydration: Weigh 10 g of whole chia seeds and add them to 400 mL of deionized water (1:40 w/v ratio) in a 1 L beaker.
- pH Adjustment: Adjust the pH of the suspension to 8.0 using 0.1 M NaOH.
- Extraction: Place the beaker on a magnetic stirrer with a hot plate. Heat the suspension to 80°C while stirring continuously for 2 hours. This promotes the release of the mucilage.
- Separation of Mucilage from Seeds:
 - Option A (Centrifugation): Allow the mixture to cool to room temperature. Transfer the mixture to centrifuge tubes and centrifuge at 4,000 x g for 20 minutes. The supernatant is the mucilage extract. Carefully decant and collect the supernatant.
 - Option B (Drying and Sieving): Spread the entire seed and mucilage mixture onto trays and dry in an oven at 60°C for 10-12 hours or until completely dry. Alternatively, for higher quality mucilage, freeze the mixture at -20°C and then lyophilize until dry.

- Mucilage Collection (for Option B): Once dried, gently grind the material and pass it through a 40-mesh sieve to separate the powdered mucilage from the seeds.
- Storage: Store the collected crude mucilage (either as a lyophilized powder or a dried extract) at room temperature in a desiccator until further processing.

Part 2: Isolation and Purification of Planteose by Solid-Phase Extraction (SPE)

This protocol is a reconstruction based on the work of Xing et al. (2017), who identified **planteose** from chia mucilage using an optimized SPE method, and general protocols for oligosaccharide purification using graphitized carbon cartridges.[\[1\]](#)[\[6\]](#)

Materials and Equipment:

- Crude chia seed mucilage extract (from Part 1)
- Graphitized carbon solid-phase extraction (SPE) cartridges (e.g., ENVI-Carb, 250 mg, 3 mL)
- SPE vacuum manifold
- Acetonitrile (ACN), HPLC grade
- Deionized water, HPLC grade
- Rotary evaporator or vacuum concentrator (e.g., SpeedVac)
- Vials for sample collection

Procedure:

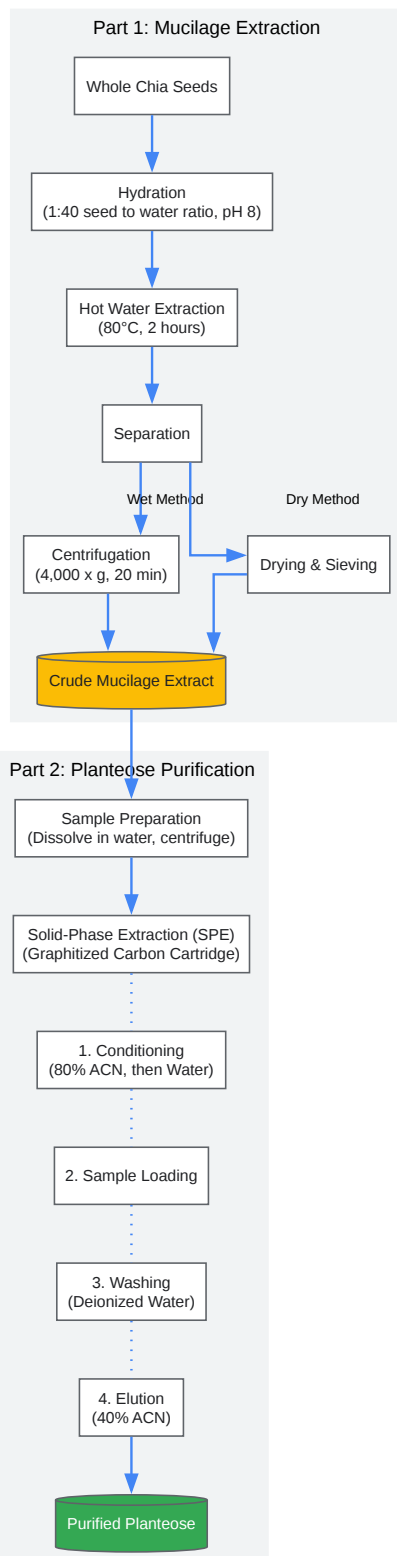
- Sample Preparation: Dissolve 100 mg of the crude mucilage extract in 10 mL of deionized water. Vortex thoroughly to ensure complete dissolution. Centrifuge at 10,000 x g for 10 minutes to pellet any insoluble material. Collect the supernatant.
- SPE Cartridge Conditioning:
 - Place the graphitized carbon SPE cartridge on the vacuum manifold.

- Wash the cartridge with 3 mL of 80% acetonitrile in water (v/v).
- Equilibrate the cartridge with 3 mL of deionized water. Do not let the cartridge run dry.
- Sample Loading:
 - Load the prepared mucilage supernatant onto the conditioned SPE cartridge.
 - Allow the sample to pass through the cartridge slowly, at a flow rate of approximately 1-2 mL/minute. Collect the flow-through (this fraction will contain highly polar compounds and salts that do not bind to the cartridge).
- Washing (Removal of Impurities):
 - Wash the cartridge with 3 column volumes (e.g., 3 x 3 mL) of deionized water. This step removes remaining salts and monosaccharides.
- Elution of **Planteose**:
 - Place a clean collection vial under the cartridge.
 - Elute the oligosaccharides, including **planteose**, with 2 column volumes (e.g., 2 x 3 mL) of 40% acetonitrile in water (v/v).
- Drying and Reconstitution:
 - Dry the collected eluate completely using a rotary evaporator or a vacuum concentrator.
 - Reconstitute the dried sample in a minimal volume of deionized water (e.g., 500 µL) for subsequent analysis (e.g., by LC-MS or NMR).

Visualizations

Experimental Workflow Diagram

Workflow for Planteose Extraction from Chia Seeds

[Click to download full resolution via product page](#)Caption: Workflow for **Planteose** Extraction from Chia Seeds.

Disclaimer: This protocol is intended for research and development purposes by qualified professionals. Appropriate safety precautions should be taken when handling chemicals and operating laboratory equipment. The specific parameters of the solid-phase extraction may require further optimization depending on the exact materials and equipment used.

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